

Application Notes and Protocols: Sclerin in High-Throughput Screening

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Compound of Interest

Compound Name: **Sclerin**

Cat. No.: **B1202909**

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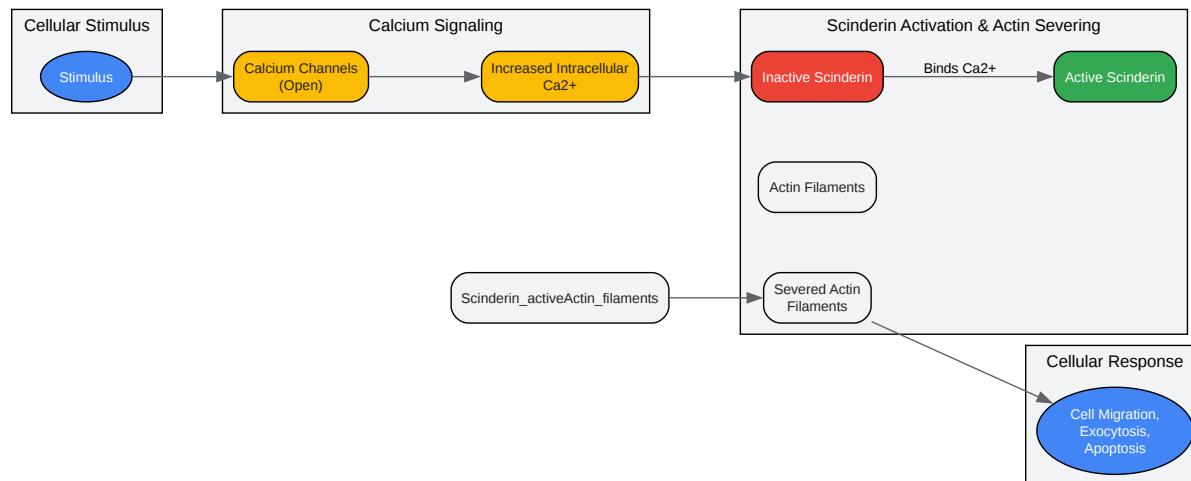
A Note on "**Sclerin**": The term "**Sclerin**" is ambiguous and can refer to at least two distinct chemical entities: a small molecule with the formula C13H14O4 and a protein also known as Scinderin. As public domain information regarding the biological activity and high-throughput screening (HTS) applications for the small molecule is not available, these application notes will focus on the protein Scinderin, a viable and promising target for HTS assays in drug discovery.

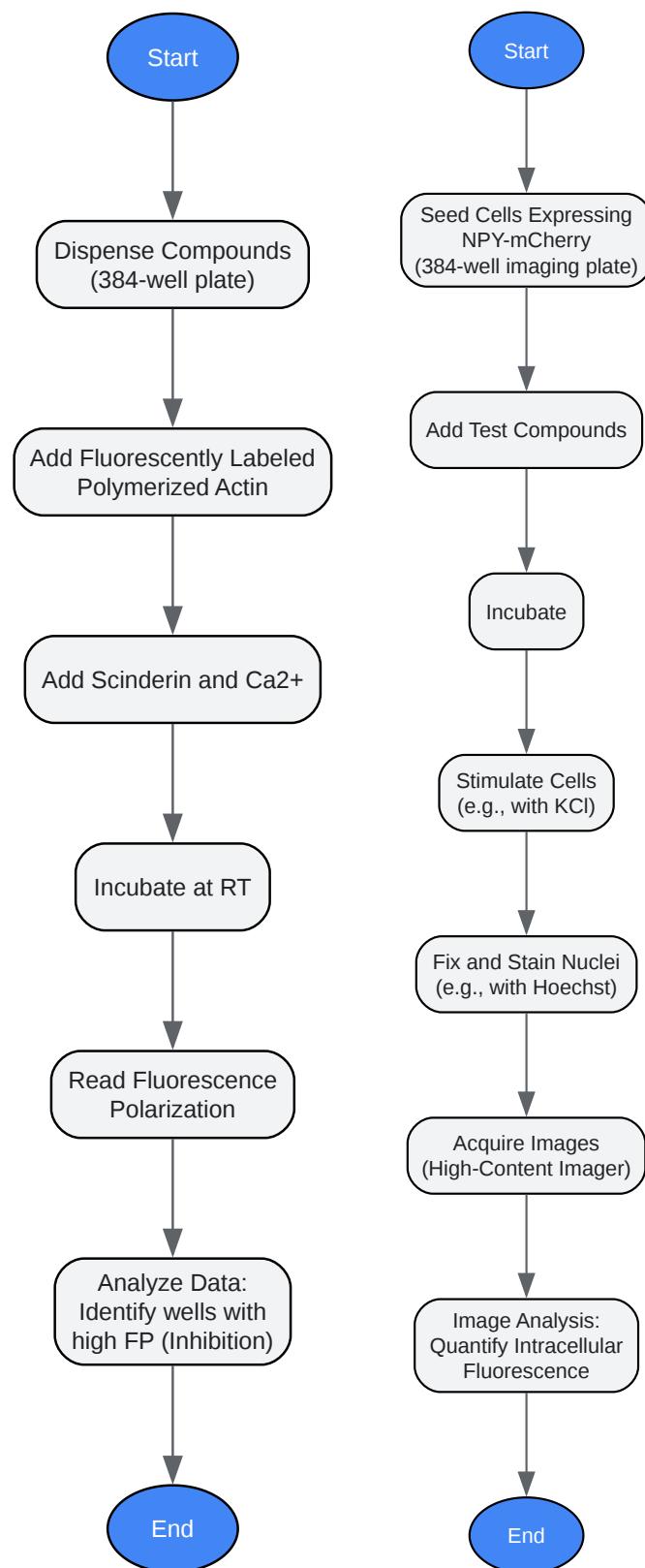
Scinderin: A Target for Modulating Actin Dynamics

Scinderin (also known as adseverin) is a calcium-dependent actin filament-severing protein belonging to the gelsolin superfamily. It plays a crucial role in remodeling the actin cytoskeleton, a process fundamental to cell motility, exocytosis, and apoptosis.^{[1][2]} The activity of Scinderin is regulated by intracellular calcium levels, making it a key player in cellular responses to various stimuli.^{[1][3]} Its involvement in cancer cell migration and invasion highlights it as a potential therapeutic target.^{[4][5]}

Mechanism of Action

Scinderin's primary function is to sever actin filaments, breaking them into shorter fragments. This activity is triggered by an increase in intracellular calcium concentration. By severing existing filaments, Scinderin creates a pool of actin monomers that can be used for the rapid assembly of new filaments, thus facilitating dynamic changes in cell shape and movement. This process is integral to phenomena such as the release of secretory vesicles.^{[1][2]}



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References

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- 5. Loss of scinderin decreased expression of epidermal growth factor receptor and promoted apoptosis of castration-resistant prostate cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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